

Application Notes and Protocols for K-GG Remnant Peptide Enrichment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: K1 peptide

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These application notes provide a detailed protocol for the enrichment of ubiquitin remnant (K-GG) peptides from complex biological samples using immunoaffinity purification. This technique is crucial for identifying and quantifying thousands of ubiquitination sites, offering a global view of this critical post-translational modification (PTM) and its role in cellular processes and disease.

Introduction

Ubiquitination is a reversible post-translational modification where ubiquitin, a small regulatory protein, is attached to a substrate protein. This process is central to a myriad of cellular functions, including protein degradation, signal transduction, and DNA repair.^{[1][2][3]} The discovery of ubiquitin's role in protein degradation has led to a deeper understanding of diseases like cancer and neurodegeneration.^[4]

Following tryptic digestion of a ubiquitinated protein, a di-glycine (K-ε-GG) remnant remains attached to the lysine residue where ubiquitin was conjugated.^{[1][4]} The K-GG remnant peptide kit utilizes a specific antibody that recognizes this motif, enabling the selective enrichment of these peptides from a complex mixture.^{[1][5]} Subsequent analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS) allows for the identification and quantification of ubiquitination sites across the proteome.^{[5][6]}

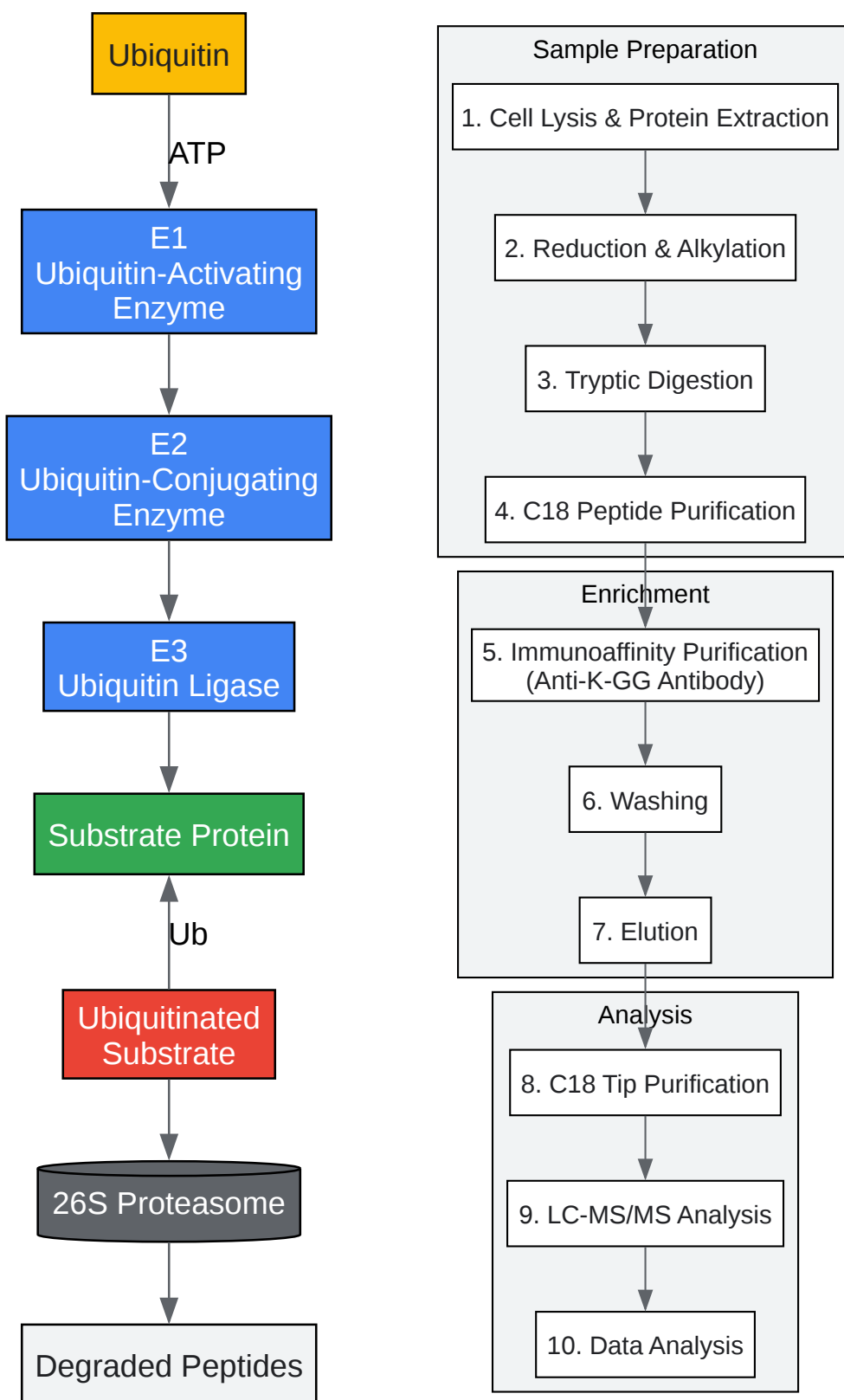
Quantitative Data Summary

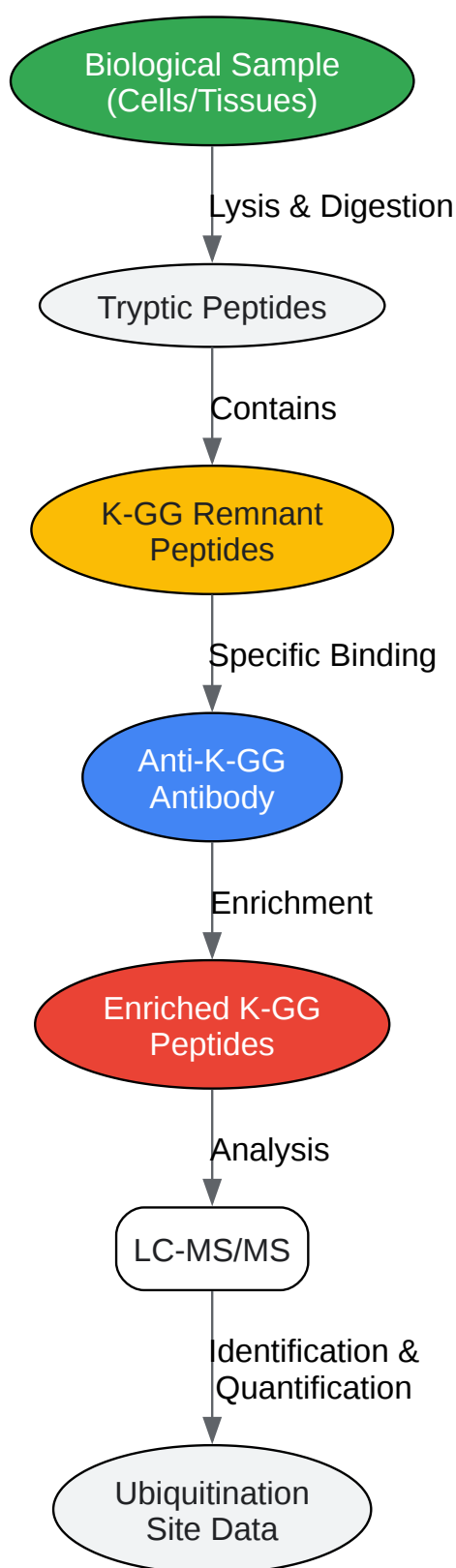
The following table summarizes the performance of K-GG remnant peptide enrichment, highlighting the efficiency of different antibody formats.

Kit/Antibody Type	Protein Input	Number of K-GG Peptides Identified	Reference
Classic K-GG Antibody (Agarose Beads)	1 mg	~3,000	[4]
PTMScan® HS (High Sensitivity) Kit	Not specified	Higher than classic	[2] [4]
PTMScan® from HCT116 cells (untreated)	Not specified	599 non-redundant sites	[5] [7]
PTMScan® from HCT116 cells (+MG132)	Not specified	599 non-redundant sites	[5] [7]

Signaling Pathway

The ubiquitin-proteasome pathway is a fundamental process for protein degradation and regulation in eukaryotic cells. It involves a three-step enzymatic cascade (E1, E2, and E3) that covalently attaches ubiquitin to target proteins. Polyubiquitinated proteins are then recognized and degraded by the 26S proteasome.





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com